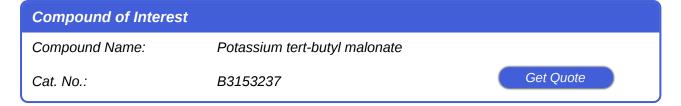


Physical and chemical properties of potassium tert-butyl malonate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Potassium tert-Butyl Malonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **potassium tert-butyl malonate**. It is intended for researchers, scientists, and professionals in drug development who utilize malonate derivatives in organic synthesis. This document consolidates available data, outlines relevant experimental protocols, and visualizes key chemical processes.

Core Properties of Potassium tert-Butyl Malonate

Potassium tert-butyl malonate is a malonate monoester potassium salt.[1] It serves as a crucial intermediate in various organic syntheses, particularly in the formation of more complex molecular architectures.

Physical and Chemical Data Presentation

The quantitative properties of **potassium tert-butyl malonate** are summarized in the table below. It is important to note that while some data is available for the potassium salt, other properties are inferred from its corresponding free acid or related diester compounds.



Property	Value	Notes and Conditions
Molecular Formula	C7H11KO4	
Molecular Weight	198.26 g/mol	[2]
Appearance	White to off-white solid	Assumed based on similar potassium salts.
Melting Point	Not available	Data for the corresponding ditert-butyl malonate is -6.1 to -5.9 °C.[3]
Boiling Point	Not available	Di-tert-butyl malonate boils at 112–115 °C at 31 mmHg.[3]
Solubility	Soluble in water and polar organic solvents	Assumed based on its ionic nature.
pKa (of conjugate acid)	Not available	The pKa of malonic acid is approximately 2.83 and 5.69. The pKa of tert-butanol is around 17.[4][5]
TPSA (Topological Polar Surface Area)	52.6 Ų	Computationally derived.[2]
LogP	0.3449	Computationally derived.[2]
Hydrogen Bond Acceptors	4	Computationally derived.[2]
Hydrogen Bond Donors	0	Computationally derived.[2]
Rotatable Bonds	2	Computationally derived.[2]

Experimental Protocols

Detailed experimental methodologies are crucial for the replication and advancement of scientific findings. Below are protocols for the synthesis of a related compound, which can be adapted for **potassium tert-butyl malonate**, and a general method for determining a key physical property.



Synthesis of Potassium Monoethyl Malonate (Adaptable for Potassium tert-Butyl Malonate)

This procedure describes the selective saponification of a diethyl malonate, which is a common method for producing potassium monoalkyl malonates.[6] A similar approach can be envisioned starting from di-tert-butyl malonate.

Materials:

- · Di-tert-butyl malonate
- Potassium hydroxide (KOH)
- Anhydrous ethanol
- Diethyl ether

Procedure:

- Dissolve di-tert-butyl malonate in anhydrous ethanol in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
- In a separate beaker, dissolve a stoichiometric equivalent of potassium hydroxide in anhydrous ethanol.
- Slowly add the ethanolic KOH solution to the stirred di-tert-butyl malonate solution, maintaining the temperature below 10°C.
- After the addition is complete, allow the reaction mixture to stir for an additional hour at room temperature.
- The precipitated potassium tert-butyl malonate is collected by suction filtration.
- The collected solid is washed with a small amount of cold ethanol and then with diethyl ether.
- The final product is dried under reduced pressure to yield the potassium tert-butyl malonate salt.



Determination of Melting Point

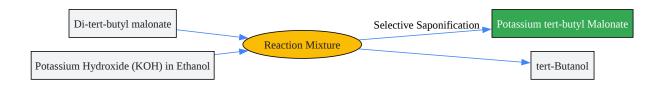
The melting point is a fundamental physical property that indicates the purity of a crystalline solid.

Methodology:

- Sample Preparation: A small amount of the dry **potassium tert-butyl malonate** is placed in a capillary tube, which is then sealed at one end.
- Apparatus Setup: The capillary tube is inserted into a calibrated melting point apparatus.
- Measurement: The sample is heated at a controlled rate. The temperature range from the
 appearance of the first liquid drop to the complete liquefaction of the solid is recorded as the
 melting point range. For a pure substance, this range is typically narrow.

Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key chemical pathways and experimental workflows relevant to **potassium tert-butyl malonate**.



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Caption: Synthetic pathway for **potassium tert-butyl malonate** via selective saponification.





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Caption: General alkylation reaction using potassium tert-butyl malonate.

Chemical Properties and Reactivity

Potassium tert-butyl malonate is a versatile reagent in organic synthesis. Its reactivity is primarily centered around the nucleophilic character of the malonate carbanion.

Nucleophilic Substitution

The malonate anion is a soft nucleophile that readily participates in SN2 reactions with alkyl halides to form C-C bonds. This reaction is fundamental to the synthesis of a wide variety of substituted carboxylic acid derivatives.

Decarboxylation

Upon acidification and heating, the mono-tert-butyl ester of a substituted malonic acid can undergo decarboxylation to yield a tert-butyl-substituted acetate derivative. The tert-butyl group can subsequently be removed under acidic conditions to afford the corresponding carboxylic acid.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **potassium tert-butyl malonate** is not readily available, the safety precautions can be inferred from related compounds such as mono-tert-butyl malonate and potassium tert-butoxide.

- Hazards: Assumed to be a skin and eye irritant. May be harmful if swallowed or inhaled.[7]
 The presence of the potassium salt suggests it could be corrosive.
- Handling: Use in a well-ventilated area, preferably in a fume hood. Wear appropriate
 personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Storage: Store in a tightly sealed container in a cool, dry place. It is likely hygroscopic and sensitive to moisture.[8]



This guide is intended to be a living document and will be updated as more information becomes available. Always consult the most current safety data before handling any chemical substance.

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